

Application Notes & Protocols: Assessing Cell Permeability of PROTACs with Morpholine Linkers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl morpholine-3-carboxylate hydrochloride*
CAS No.: 1214686-81-3
Cat. No.: B567069

[Get Quote](#)

I. Introduction: The Permeability Challenge in PROTAC Development

Proteolysis-targeting chimeras (PROTACs) are a transformative therapeutic modality that co-opts the cell's native ubiquitin-proteasome system to induce the degradation of specific disease-causing proteins.[1][2] These heterobifunctional molecules are comprised of two distinct ligands connected by a chemical linker: one binds a target protein of interest (POI), and the other recruits an E3 ubiquitin ligase.[3] This induced proximity results in the ubiquitination of the POI, marking it for destruction by the proteasome.

A significant hurdle in the development of effective PROTACs is achieving sufficient cell permeability to enable engagement with their intracellular targets.[4][5] Due to their composite nature, PROTACs are often large molecules with high molecular weights (typically >800 Da) and significant polar surface areas, placing them well beyond the conventional "Rule of Five"

(bRo5) chemical space associated with orally bioavailable drugs.[6][7][8] This "bRo5" character inherently predicts poor passive diffusion across the lipid bilayer of the cell membrane.

The linker component is not merely a spacer but plays a critical role in dictating the overall physicochemical properties of the PROTAC, including its permeability.[3][7][9] Linkers containing morpholine moieties are often incorporated to enhance solubility and introduce a degree of rigidity.[7][9] However, these polar groups can also present a barrier to membrane transit. Consequently, a robust and nuanced assessment of cell permeability is a cornerstone of any PROTAC discovery and optimization campaign.

The "Molecular Chameleon": A Paradigm for PROTAC Permeability

Recent studies have revealed that many successful PROTACs exhibit a "molecular chameleon" or "linker-dependent folding" behavior.[10][11] This phenomenon describes the ability of a PROTAC to adopt different three-dimensional conformations depending on its environment. In the aqueous milieu of the extracellular space or cytosol, the PROTAC may exist in an extended conformation. However, to cross the apolar lipid membrane, flexible linkers can permit the molecule to fold upon itself, forming intramolecular hydrogen bonds that shield its polar atoms.[9][10][11] This folded state effectively reduces the PROTAC's 3D polar surface area (PSA), rendering it more lipophilic and facilitating passive diffusion into the cell. The strategic design of linkers, including those with morpholine groups, must therefore balance aqueous solubility with the capacity to adopt these membrane-permeable folded states.

II. Strategic Overview of Permeability Assessment

No single assay can fully capture the complex interplay of factors governing a PROTAC's ability to enter a cell. A multi-assay strategy is essential, typically progressing from high-throughput, simple models to more complex, biologically relevant systems.

- **Cell-Free Passive Permeability Assays:** These assays, like the Parallel Artificial Membrane Permeability Assay (PAMPA), provide a rapid, cost-effective measure of a molecule's intrinsic ability to diffuse across a lipid barrier.[1][6] They are invaluable for early-stage screening and rank-ordering of compounds.

- **Cell-Based Transcellular Assays:** These assays, including the Caco-2 and MDCK models, utilize monolayers of cultured cells that mimic physiological barriers.^{[1][12]} They account for not only passive diffusion but also the contributions of active uptake and efflux transporters, providing a more predictive measure of in vivo absorption.^{[7][12]} For PROTACs, these cell-based models are often more informative than PAMPA alone.^{[13][14]}

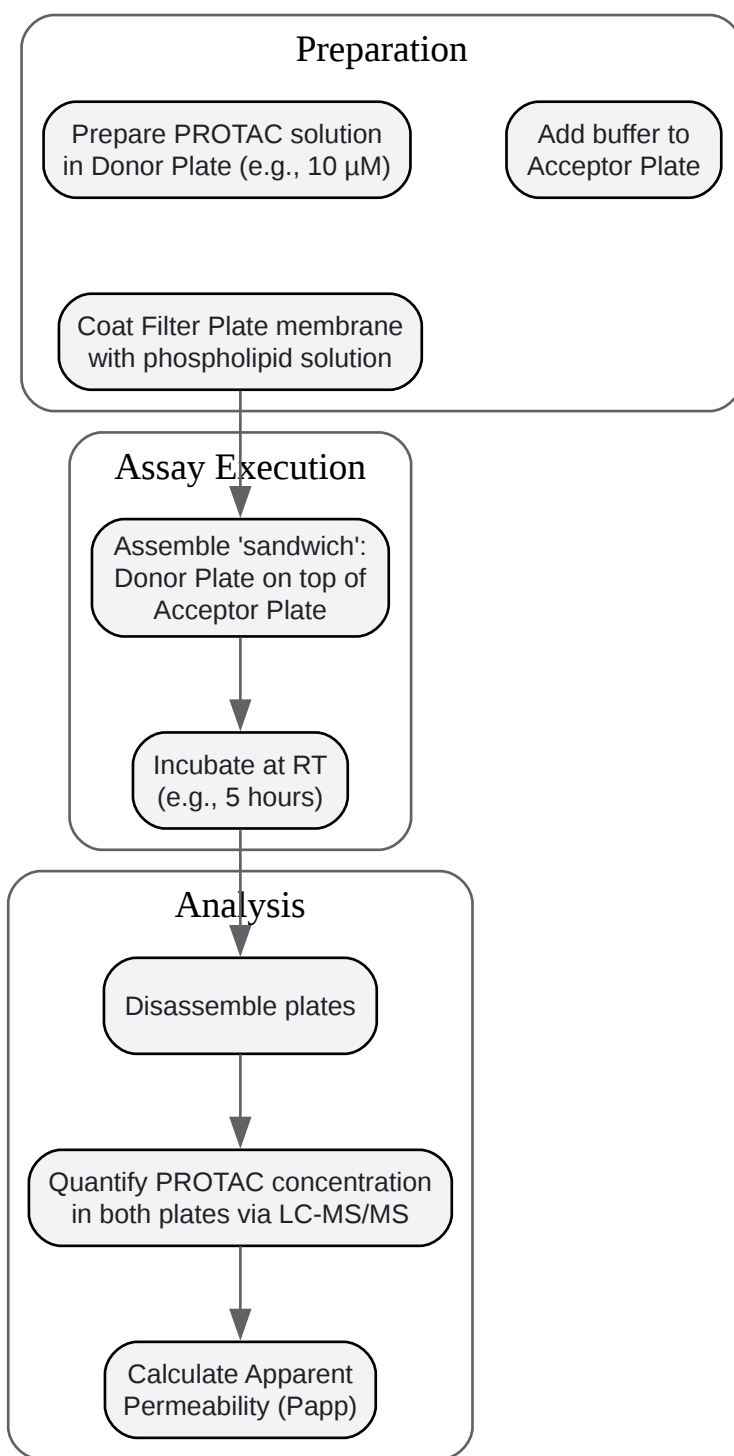
The following sections provide detailed protocols and insights for the key assays in this workflow. Quantitative analysis in all these assays relies heavily on Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), the gold standard for its high sensitivity and selectivity in complex biological matrices.^{[2][15]}

III. Parallel Artificial Membrane Permeability Assay (PAMPA)

A. Expertise & Experience: The "Why"

The PAMPA assay serves as a high-throughput first pass to assess a PROTAC's potential for passive, transcellular diffusion.^{[16][17]} It isolates this single transport mechanism, providing a clean, fundamental measure of a molecule's lipophilicity and ability to cross a lipid environment.^[16] By eliminating the complexities of cellular machinery like efflux pumps, PAMPA helps medicinal chemists understand the baseline permeability characteristics driven by the PROTAC's structure. While a poor PAMPA result for a PROTAC is not necessarily a disqualifier (due to the potential for active uptake), a good result can provide early confidence in a chemical series. However, it's crucial to recognize that for complex bRo5 molecules, PAMPA data often shows poor correlation with cell-based assays and should be interpreted with caution.^{[13][14]}

B. Experimental Workflow: PAMPA



[Click to download full resolution via product page](#)

Caption: High-level workflow for the Parallel Artificial Membrane Permeability Assay (PAMPA).

C. Detailed Protocol: PAMPA

This protocol is adapted for a 96-well format to assess passive permeability.^{[1][16]}

Materials:

- 96-well filter plates (e.g., Millipore MultiScreen-IP, 0.45 µm)
- 96-well acceptor plates (matching the filter plate)
- Phospholipid solution (e.g., 2% lecithin in dodecane)
- Phosphate-buffered saline (PBS), pH 7.4
- Test PROTACs and control compounds (high and low permeability controls)
- LC-MS/MS system for quantification

Methodology:

- **Membrane Coating:** Carefully apply 5 µL of the phospholipid solution to the filter membrane of each well in the 96-well filter plate. Allow the solvent to evaporate completely, leaving a uniform lipid layer.
- **Prepare Acceptor Plate:** Add 300 µL of PBS (pH 7.4) to each well of the 96-well acceptor plate.
- **Prepare Donor Plate:**
 - Dissolve the test PROTACs and control compounds in a suitable buffer (e.g., PBS with a final DMSO concentration ≤1%) to a final concentration of 10 µM.
 - Add 150 µL of the compound solutions to the wells of the coated filter plate (this is now the "donor plate"). Reserve some of this solution for a T0 concentration measurement.
- **Assay Assembly and Incubation:**
 - Carefully place the donor filter plate onto the acceptor plate, ensuring the bottom of the filter wells is immersed in the acceptor buffer.

- Incubate the plate assembly at room temperature for 4-5 hours with gentle shaking.
- Sample Collection and Analysis:
 - After incubation, carefully separate the plates.
 - Collect samples from the donor and acceptor wells.
 - Determine the concentration of the PROTAC in all samples, including the T0 reference, using a validated LC-MS/MS method.[\[2\]](#)

D. Data Interpretation

The apparent permeability coefficient (P_{app}) is calculated using the following equation:

$$P_{app} \text{ (cm/s)} = [-\ln(1 - [CA] / [C_{eq}])] * (V_D * V_A) / ((V_D + V_A) * \text{Area} * \text{Time})$$

Where:

- $[CA]$ = Concentration in the acceptor well at the end of incubation.
- $[C_{eq}]$ = Equilibrium concentration, calculated as $(([CD] * V_D) + ([CA] * V_A)) / (V_D + V_A)$.
- $[CD]$ = Concentration in the donor well at the end of incubation.
- V_D and V_A = Volumes of the donor and acceptor wells, respectively.
- Area = Surface area of the membrane.
- Time = Incubation time in seconds.

P_{app} (x 10 ⁻⁶ cm/s)	Permeability Classification	Implication for PROTACs
< 1	Low	Passive diffusion is likely poor.
1 - 10	Medium	Moderate passive diffusion.
> 10	High	Good passive diffusion; a favorable starting point.

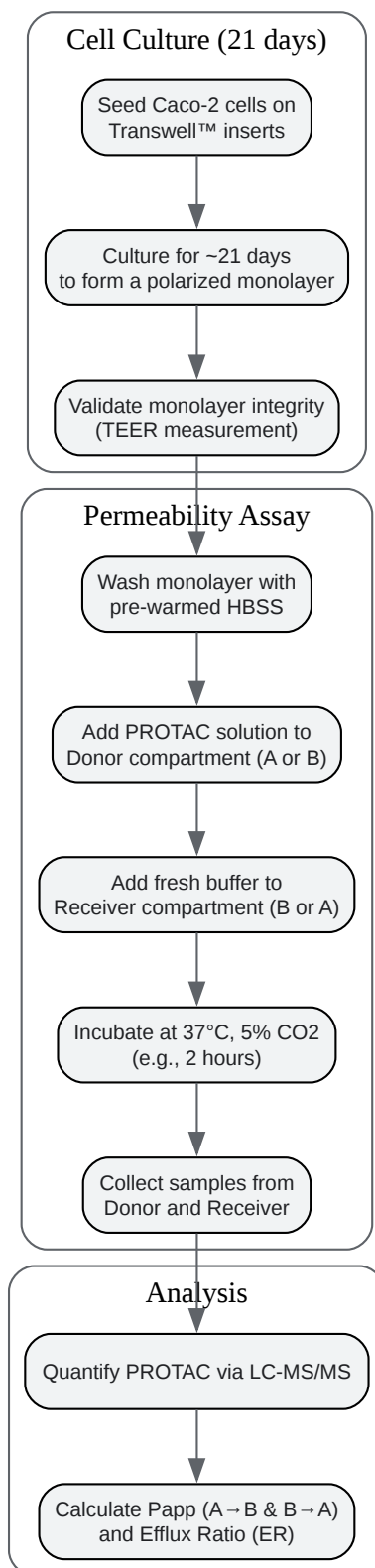
IV. Caco-2 Permeability Assay

A. Expertise & Experience: The "Why"

The Caco-2 assay is a gold standard for predicting human intestinal absorption.^{[12][18]} Caco-2 cells, derived from a human colon adenocarcinoma, differentiate into a polarized monolayer with tight junctions and express a range of transporters and efflux pumps found in the small intestine.^{[1][12]} This makes the assay invaluable for PROTACs because it moves beyond simple passive diffusion to reveal the influence of active transport mechanisms.^[1] A bidirectional assay, measuring transport from the apical (A) to basolateral (B) side and vice versa, is critical. It allows for the calculation of an Efflux Ratio (ER), which immediately flags whether the PROTAC is being actively pumped out of the cell by transporters like P-glycoprotein (P-gp), a common cause of poor bioavailability.^[19]

A key challenge with PROTACs in this assay is low recovery due to non-specific binding to the plate plastic or cell monolayer.^{[8][20]} To counteract this, the protocol must be optimized. A field-proven insight is to supplement the assay buffer with a low concentration of Bovine Serum Albumin (BSA), which can significantly improve the recovery of "sticky" compounds without compromising the integrity of the assay.^[20]

B. Experimental Workflow: Bidirectional Caco-2 Assay



[Click to download full resolution via product page](#)

Caption: Workflow for the bidirectional Caco-2 cell permeability assay.

C. Detailed Protocol: Bidirectional Caco-2 Assay

This protocol is designed to measure both absorption and efflux.[\[1\]](#)[\[19\]](#)[\[21\]](#)

Materials:

- Caco-2 cells
- 24-well Transwell™ plates (e.g., 0.4 µm pore size)
- Hanks' Balanced Salt Solution (HBSS), pH 7.4
- Bovine Serum Albumin (BSA)
- Test PROTACs and control compounds (e.g., Propranolol for high permeability, Talinolol for P-gp substrate)
- TEER (Transepithelial Electrical Resistance) meter
- LC-MS/MS system

Methodology:

- Cell Culture:
 - Seed Caco-2 cells onto the Transwell™ inserts at an appropriate density.
 - Culture for 18-22 days, replacing the medium every 2-3 days, to allow for spontaneous differentiation into a polarized monolayer.[\[19\]](#)
- Monolayer Integrity Check:
 - Before the assay, measure the TEER of each well. The values should be $\geq 200 \Omega \cdot \text{cm}^2$ to confirm the integrity of the tight junctions.[\[21\]](#) Discard any monolayers that do not meet this criterion.
- Assay Preparation:

- Prepare the transport buffer: HBSS (pH 7.4) supplemented with 0.25-0.5% BSA.[20] This is the self-validating step to improve PROTAC recovery.
- Prepare the dosing solution by dissolving the PROTAC in the transport buffer to a final concentration of 10 μ M (final DMSO $\leq$ 0.5%).
- Wash the cell monolayers twice with pre-warmed (37°C) transport buffer.
- Apical to Basolateral (A $\rightarrow$ B) Transport:
 - Add 0.4 mL of the PROTAC dosing solution to the apical (donor) compartment.
 - Add 1.2 mL of fresh transport buffer to the basolateral (receiver) compartment.
- Basolateral to Apical (B $\rightarrow$ A) Transport:
 - Add 1.2 mL of the PROTAC dosing solution to the basolateral (donor) compartment.
 - Add 0.4 mL of fresh transport buffer to the apical (receiver) compartment.
- Incubation and Sampling:
 - Incubate the plates at 37°C in a humidified incubator with 5% CO₂ for 2 hours with gentle orbital shaking.
 - At the end of the incubation, collect samples from both the donor and receiver compartments of all wells.
- Quantification: Analyze the concentration of the PROTAC in all samples using a validated LC-MS/MS method.

D. Data Interpretation

The Papp for each direction is calculated as:

$$P_{app} \text{ (cm/s)} = (dQ/dt) / (A * C_0)$$

Where:

- dQ/dt = Rate of appearance of the PROTAC in the receiver compartment.
- A = Surface area of the membrane.
- C_0 = Initial concentration in the donor compartment.

The Efflux Ratio (ER) is then calculated:

$$ER = P_{app} (B \rightarrow A) / P_{app} (A \rightarrow B)$$

Papp (A → B) (x 10 ⁻⁶ cm/s)	Permeability Classification	Efflux Ratio (ER)	Efflux Potential	Implication for PROTACs
< 1.0	Low	< 2.0	Low	Poor absorption, likely limited by passive permeability. [13]
1.0 - 5.0	Medium	≥ 2.0	High	Moderate absorption but is a substrate for an efflux transporter. This can be a major liability for oral bioavailability.
> 5.0	High	< 2.0	Low	High absorption, not an efflux substrate. This is the ideal profile. [13]

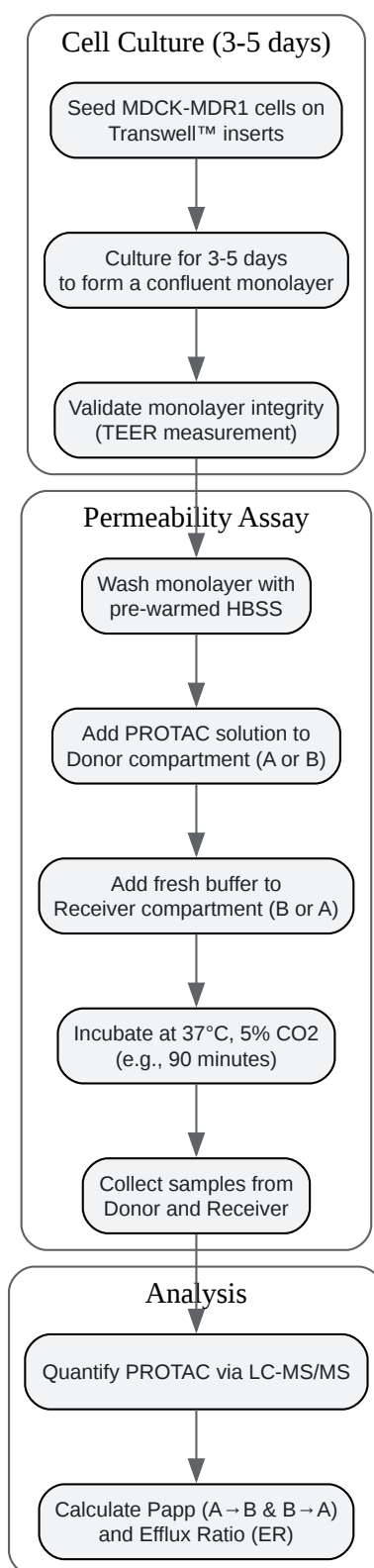
V. MDCK-MDR1 Permeability Assay

A. Expertise & Experience: The "Why"

While the Caco-2 assay reveals general efflux, the MDCK-MDR1 assay provides a specific answer to a critical question: "Is my PROTAC a substrate for P-glycoprotein (P-gp)?"[\[22\]](#) P-gp

is a major efflux transporter highly expressed at the blood-brain barrier (BBB) and also in the intestine.[23][24] This assay uses Madin-Darby Canine Kidney (MDCK) cells that have been transfected to overexpress human P-gp (encoded by the MDR1 gene).[25] By comparing the bidirectional permeability across this engineered monolayer, one can definitively identify P-gp substrates.[24] This is a crucial self-validating system; if a known P-gp substrate (positive control) shows high efflux and your PROTAC does too, you have high confidence in the result. Identifying P-gp liability early is essential, as it can severely limit oral absorption and prevent CNS penetration.[22]

B. Experimental Workflow: Bidirectional MDCK-MDR1 Assay



[Click to download full resolution via product page](#)

Caption: Workflow for the bidirectional MDCK-MDR1 permeability assay.

C. Detailed Protocol: Bidirectional MDCK-MDR1 Assay

The protocol is similar to the Caco-2 assay but with a shorter cell culture time.[\[22\]](#)[\[24\]](#)

Materials:

- MDCK-MDR1 cells
- 24-well Transwell™ plates
- Hanks' Balanced Salt Solution (HBSS), pH 7.4
- Test PROTACs and control compounds (e.g., Prazosin as a P-gp substrate)
- TEER meter
- LC-MS/MS system

Methodology:

- Cell Culture:
 - Seed MDCK-MDR1 cells onto Transwell™ inserts.
 - Culture for 3-5 days to form a confluent, polarized monolayer.[\[22\]](#)
- Monolayer Integrity Check:
 - Measure TEER values to ensure they are $>200 \Omega \cdot \text{cm}^2$.[\[22\]](#)
- Assay Execution:
 - Follow the same bidirectional (A $\rightarrow$ B and B $\rightarrow$ A) procedure as described in the Caco-2 protocol (Section IV.C, steps 3-7). A typical incubation time for this assay is 60-90 minutes.
[\[22\]](#)[\[24\]](#)
- Quantification: Analyze all samples using a validated LC-MS/MS method.

D. Data Interpretation

Calculations for Papp and Efflux Ratio (ER) are identical to the Caco-2 assay. The interpretation focuses specifically on P-gp-mediated efflux.

Papp (A → B) (x 10 ⁻⁶ cm/s)	Permeability Classification	Efflux Ratio (ER)	P-gp Substrate?	Implication for PROTACs
Any Value	(Varies)	< 2.0	No	The PROTAC is not actively transported by P-gp.
Any Value	(Varies)	≥ 2.0	Yes	The PROTAC is a P-gp substrate. [24] Expect low oral absorption and poor BBB penetration.

VI. Concluding Remarks

The assessment of cell permeability is a complex but non-negotiable aspect of developing PROTACs, especially those containing polar elements like morpholine linkers. A hierarchical approach, beginning with high-throughput PAMPA for passive diffusion and progressing to more biologically rich cell-based assays like Caco-2 and MDCK-MDR1, provides a comprehensive understanding of a molecule's ability to reach its intracellular target. By carefully executing these protocols and understanding the causality behind each step, researchers can make informed decisions to optimize linker design, mitigate efflux liabilities, and ultimately select PROTAC candidates with the highest probability of clinical success.

VII. References

- Scott, J. S., et al. (2020). Understanding and Improving the Membrane Permeability of VH032-Based PROTACs. ACS Medicinal Chemistry Letters. Retrieved from [\[Link\]](#)
- Ishida, T., et al. (2023). Investigating the cell permeability of proteolysis-targeting chimeras (PROTACs). Expert Opinion on Drug Discovery. Retrieved from [\[Link\]](#)

- Creative Bioarray. (n.d.). MDR1-MDCK Permeability Assay. Creative Bioarray. Retrieved from [\[Link\]](#)
- Profacgen. (n.d.). Permeability Assay. Profacgen. Retrieved from [\[Link\]](#)
- Irvine, J. D., et al. (1999). MDCK (Madin-Darby canine kidney) cells: A tool for membrane permeability screening. Journal of Pharmaceutical Sciences. Retrieved from [\[Link\]](#)
- Pharmacy Times. (2024). Unlocking PROTACs' Potential: Overcoming Development Challenges. Pharmacy Times. Retrieved from [\[Link\]](#)
- Scott, J. S., et al. (2020). Systematic Investigation of the Permeability of Androgen Receptor PROTACs. ACS Medicinal Chemistry Letters. Retrieved from [\[Link\]](#)
- Maple, H. J., et al. (2020). Current strategies for the design of PROTAC linkers: a critical review. RSC Medicinal Chemistry. Retrieved from [\[Link\]](#)
- AxisPharm. (n.d.). MDCK-MDR1 Permeability Assay. AxisPharm. Retrieved from [\[Link\]](#)
- MDPI. (2022). Development of an LC-MS/MS Method for ARV-110, a PROTAC Molecule, and Applications to Pharmacokinetic Studies. Molecules. Retrieved from [\[Link\]](#)
- Evotec. (n.d.). MDCK-MDR1 Permeability Assay. Evotec. Retrieved from [\[Link\]](#)
- Scapozza, L., et al. (2023). The Quest for Oral PROTAC drugs: Evaluating the Weaknesses of the Screening Pipeline. ChemMedChem. Retrieved from [\[Link\]](#)
- Concept Life Sciences. (n.d.). Assay Card | MDCK Permeability. Concept Life Sciences. Retrieved from [\[Link\]](#)
- Unknown. (n.d.). Caco2 assay protocol. Source not specified. Retrieved from [\[Link\]](#)
- Cecchini, C., et al. (2021). From Conception to Development: Investigating PROTACs Features for Improved Cell Permeability and Successful Protein Degradation. Frontiers in Chemistry. Retrieved from [\[Link\]](#)
- Wang, L., et al. (2020). Assays and Technologies for Developing Proteolysis Targeting Chimera Degradable. Future Medicinal Chemistry. Retrieved from [\[Link\]](#)

- Foley, C. A., et al. (2020). Linker-dependent folding rationalizes PROTAC cell permeability. ChemRxiv. Retrieved from [[Link](#)]
- SCIEX. (n.d.). Sensitive quantification of the proteolysis targeting chimera (PROTACTM) TL 13-112 in rat plasma using an LC-MS/MS workflow. SCIEX. Retrieved from [[Link](#)]
- AstraZeneca. (2020). Chapter 7: Plate-based High-throughput Cellular Degradation Assays to Identify PROTAC Molecules and Protein Degraders. Royal Society of Chemistry. Retrieved from [[Link](#)]
- Evotec. (n.d.). Caco-2 Permeability Assay. Evotec. Retrieved from [[Link](#)]
- BMG Labtech. (2023). PROTACs: proteolysis-targeting chimeras. BMG Labtech. Retrieved from [[Link](#)]
- Yu, H., et al. (2024). Quantitative Measurement of PROTAC Intracellular Accumulation. bioRxiv. Retrieved from [[Link](#)]
- Yu, H., et al. (2023). Quantitative measurement of PROTAC intracellular accumulation. ResearchGate. Retrieved from [[Link](#)]
- ACS Publications. (2020). Systematic Investigation of the Permeability of Androgen Receptor PROTACs. ACS Medicinal Chemistry Letters. Retrieved from [[Link](#)]
- JRC Big Data Analytics Platform. (n.d.). DB-ALM Protocol n° 142 : Permeability Assay on Caco-2 Cells. European Commission. Retrieved from [[Link](#)]
- Foley, C. A., et al. (2024). Impact of Linker Composition on VHL PROTAC Cell Permeability. Journal of Medicinal Chemistry. Retrieved from [[Link](#)]
- Waters Corporation. (n.d.). Rapid, High Sensitivity Quantification of a Proteolysis Targeting Chimera, PROTAC, in Rat Plasma From a Microsampling DMPK Study Using UPLC-MS/MS. Waters Corporation. Retrieved from [[Link](#)]
- Wang, L., et al. (2020). Assays and technologies for developing proteolysis targeting chimera degraders. Future Medicinal Chemistry. Retrieved from [[Link](#)]

- Creative Bioarray. (n.d.). Parallel Artificial Membrane Permeability Assay (PAMPA) Protocol. Creative Bioarray. Retrieved from [\[Link\]](#)
- Waters Corporation. (n.d.). Rapid High Sensitivity LC-MS/MS Bioanalytical Method for the Simultaneous Quantification of Gefitinib Based PROTACs – 3. Waters Corporation. Retrieved from [\[Link\]](#)
- Mares, A., et al. (2023). Targeted Protein Degradation: Design Considerations for PROTAC Development. Biochemistry. Retrieved from [\[Link\]](#)
- The Biochemist. (2021). A beginner's guide to PROTACs and targeted protein degradation. Portland Press. Retrieved from [\[Link\]](#)
- Evotec. (n.d.). Parallel Artificial Membrane Permeability Assay (PAMPA). Evotec. Retrieved from [\[Link\]](#)
- Hines, J., et al. (2013). Impact of linker length on the activity of PROTACs. Chembiochem. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Effect of the linker's site of attachment on PROTAC stability. ResearchGate. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. Current strategies for the design of PROTAC linkers: a critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Frontiers | From Conception to Development: Investigating PROTACs Features for Improved Cell Permeability and Successful Protein Degradation \[frontiersin.org\]](#)

- [5. books.rsc.org](https://books.rsc.org) [books.rsc.org]
- [6. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [7. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [8. pharmacytimes.com](https://pharmacytimes.com) [pharmacytimes.com]
- [9. ptc.bocsci.com](https://ptc.bocsci.com) [ptc.bocsci.com]
- [10. chemrxiv.org](https://chemrxiv.org) [chemrxiv.org]
- [11. Impact of Linker Composition on VHL PROTAC Cell Permeability - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [12. Permeability Assay - Profacgen](#) [profacgen.com]
- [13. Systematic Investigation of the Permeability of Androgen Receptor PROTACs - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [14. The Quest for Oral PROTAC drugs: Evaluating the Weaknesses of the Screening Pipeline - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [15. sciex.com](https://sciex.com) [sciex.com]
- [16. dda.creative-bioarray.com](https://dda.creative-bioarray.com) [dda.creative-bioarray.com]
- [17. PAMPA | Evotec](https://evotec.com) [evotec.com]
- [18. jeodpp.jrc.ec.europa.eu](https://jeodpp.jrc.ec.europa.eu) [jeodpp.jrc.ec.europa.eu]
- [19. Caco-2 Permeability | Evotec](https://evotec.com) [evotec.com]
- [20. enamine.net](https://enamine.net) [enamine.net]
- [21. static1.1.sqspcdn.com](https://static1.1.sqspcdn.com) [static1.1.sqspcdn.com]
- [22. MDCK-MDR1 Permeability Assay | AxisPharm](https://axispharm.com) [axispharm.com]
- [23. creative-bioarray.com](https://creative-bioarray.com) [creative-bioarray.com]
- [24. MDCK-MDR1 Permeability | Evotec](https://evotec.com) [evotec.com]
- [25. Concept Life Sciences | Assay Card | MDCK Permeability](https://conceptlifesciences.com) [conceptlifesciences.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Assessing Cell Permeability of PROTACs with Morpholine Linkers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b567069/docs#application-notes-protocols-assessing-cell-permeability-of-protacs-with-morpholine-linkers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)